

In-Depth Technical Guide: Safety Data for m-Cresol Purple Sodium Salt

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Compound of Interest

Compound Name: *m-Cresol Purple sodium salt*

Cat. No.: *B1358498*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **m-Cresol Purple sodium salt** (CAS No. 62625-31-4). The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding for safe handling and use in a laboratory setting.

Chemical Identification and Physical Properties

m-Cresol Purple sodium salt, also known as m-Cresolsulfonphthalein sodium salt, is a triphenylmethane dye commonly used as a pH indicator.^[1]

Table 1: Physical and Chemical Properties

Property	Value	Source
Synonyms	m-Cresolsulfonphthalein sodium salt	[1]
CAS Number	62625-31-4	[2]
Molecular Formula	C ₂₁ H ₁₇ NaO ₅ S	[1][3]
Molecular Weight	404.42 g/mol	[1]
Physical State	Solid, Powder	[2]
Appearance	Amber to Dark Red/Red-Violet or Shiny Black Crystals	[1][2][4]
Odor	Odorless	[1][2]
pH	No information available	[2]
Melting Point/Range	No data available	[2]
Boiling Point/Range	No information available	[2]
Flash Point	No information available	[2]
Solubility	Soluble in water and alcohol	[1]

Hazard Identification and Classification

The classification of **m-Cresol Purple sodium salt** can vary. It is considered hazardous by the 2012 OSHA Hazard Communication Standard, with a warning that it may form combustible dust.[2] However, other sources classify it as nonhazardous under GHS classifications.[1][4] Prudent laboratory practices should always be observed.[1]

Table 2: Hazard Classification

Hazard	Classification	Notes
GHS Classification	Not classified as a hazardous chemical by some sources. [4]	Considered hazardous by the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200). [2]
Signal Word	Warning	[2]
Hazard Statements	May form combustible dust concentrations in air.	[2]

Handling, Storage, and Personal Protection

Proper handling and storage are crucial to ensure safety.

Handling:

- Avoid contact with skin and eyes.[\[2\]](#)
- Do not breathe dust.[\[2\]](#)
- Ensure adequate ventilation.[\[2\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Keep container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)
- Store with other dyes, indicators, and stains.[\[1\]](#)
- Incompatible with strong oxidizing agents.[\[2\]](#)

Personal Protective Equipment (PPE):

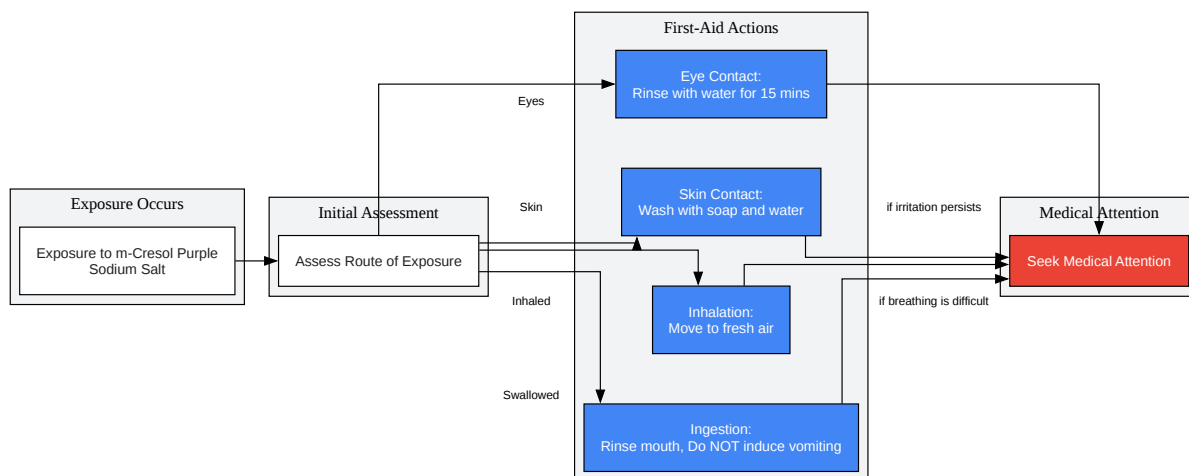
- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[2\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[2\]](#)

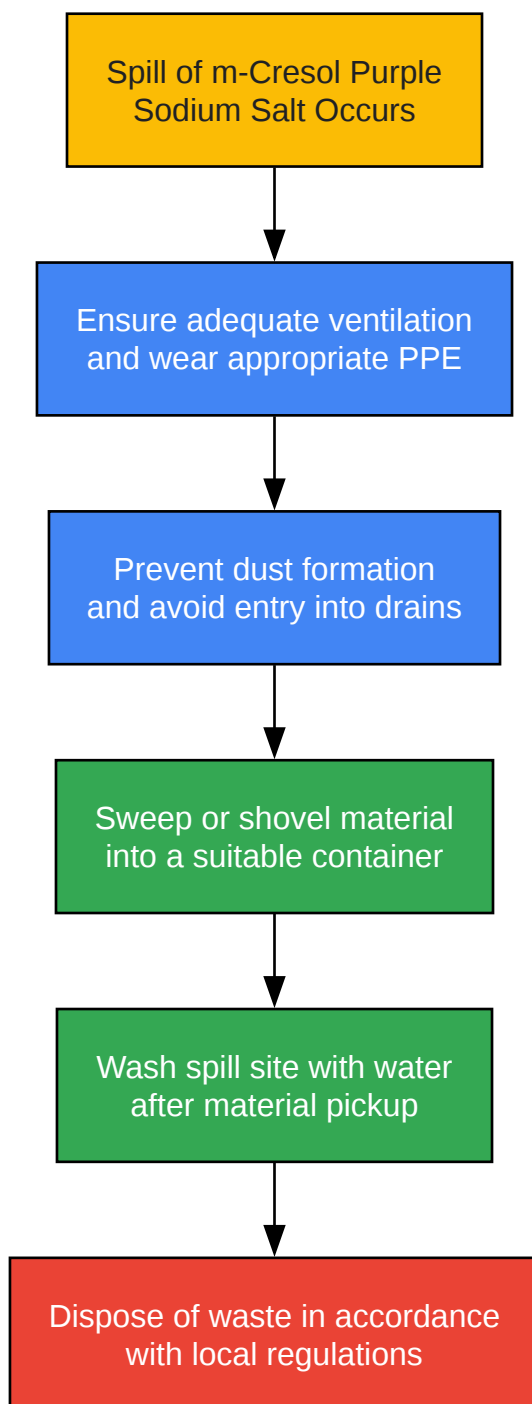
- Respiratory Protection: Not required under normal use conditions. A particle filter respirator is recommended if dust is generated.[\[2\]](#)

First-Aid Measures

In case of exposure, follow these first-aid measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[2\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.[\[2\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth. Call a poison center or physician if you feel unwell.[\[1\]](#)[\[4\]](#)





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